

# Ethyl 5-iodo-2-morpholinobenzoate CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 5-iodo-2-morpholinobenzoate

Cat. No.: B3184487

[Get Quote](#)

## An In-depth Technical Guide to Ethyl 5-iodo-2-morpholinobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 5-iodo-2-morpholinobenzoate**, a molecule of interest in medicinal chemistry and drug discovery. Due to the limited availability of direct experimental data for this specific compound, this document outlines a plausible synthetic pathway, presents key physicochemical properties of a closely related precursor, and offers detailed experimental protocols for analogous reactions.

## Molecular Structure and CAS Number

As of the latest data, a specific CAS number for **Ethyl 5-iodo-2-morpholinobenzoate** has not been assigned in major chemical databases. The molecular structure consists of a benzoate core, substituted with an ethyl ester group, a morpholine ring at the 2-position, and an iodine atom at the 5-position.

Molecular Formula:  $C_{13}H_{16}INO_3$  Molecular Weight: 377.18 g/mol Canonical SMILES: CCOC(=O)C1=C(C=C(I)C=C1)N2CCOCC2

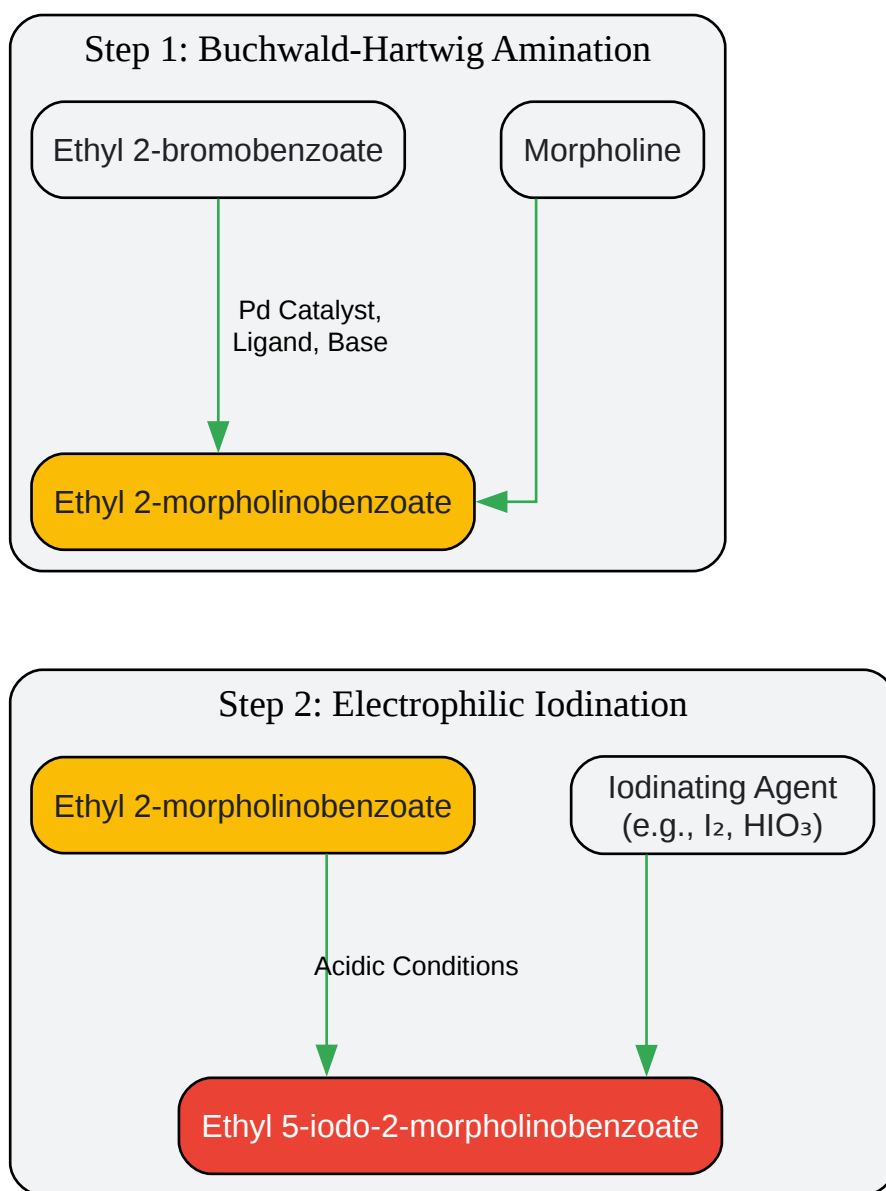
## Physicochemical Data

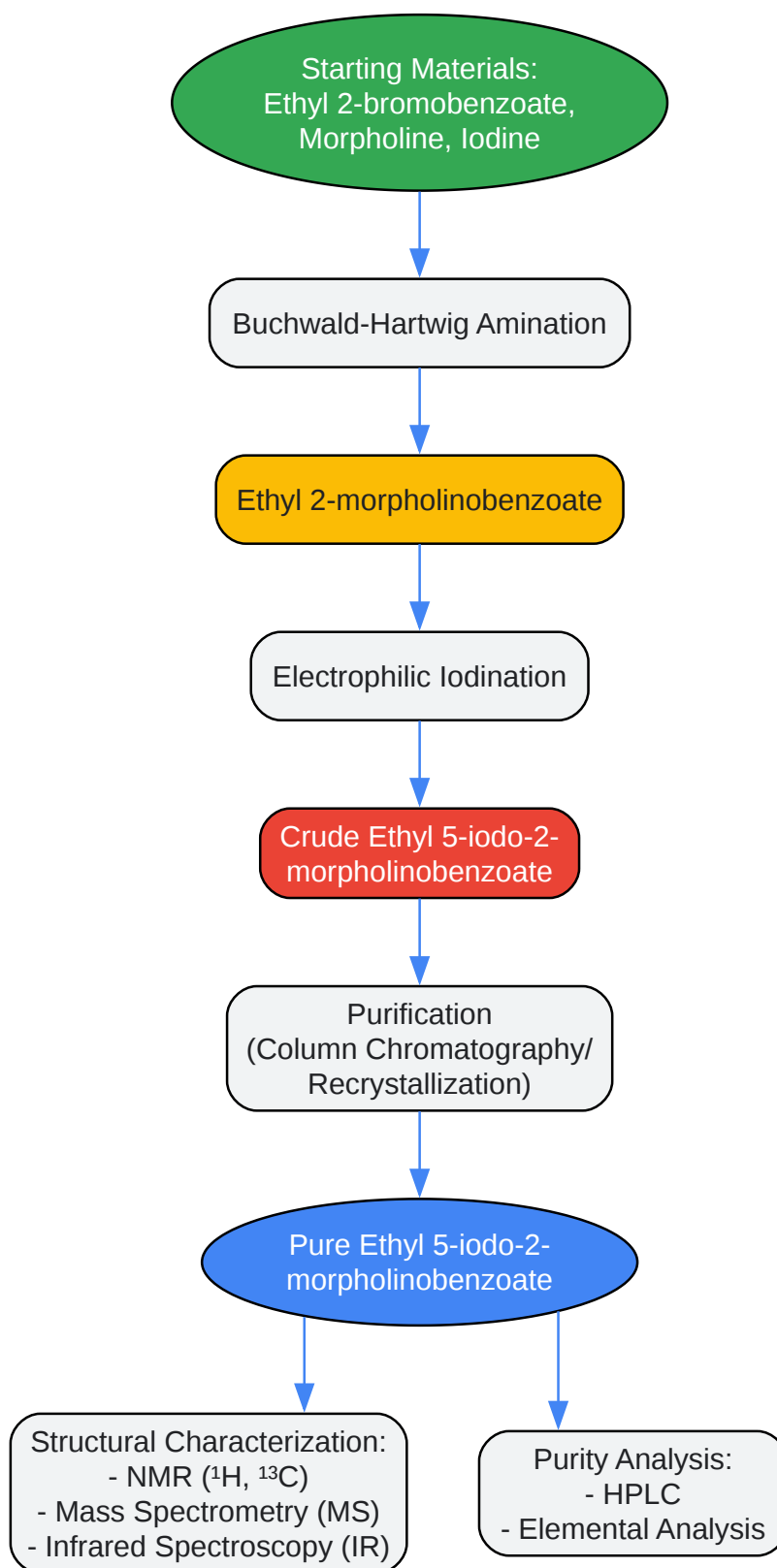
While experimental data for the title compound is not readily available, the properties of its non-iodinated precursor, Ethyl 2-morpholinobenzoate, provide a useful reference.

Property	Value (for Ethyl 2-morpholinobenzoate)	Predicted Value (for Ethyl 5-iodo-2-morpholinobenzoate)
CAS Number	192817-79-1[1]	Not Assigned
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>3</sub>	C <sub>13</sub> H <sub>16</sub> INO <sub>3</sub>
Molecular Weight	235.28 g/mol [1]	377.18 g/mol
Appearance	-	Likely a solid at room temperature
Boiling Point	-	Expected to be significantly higher than the precursor
Melting Point	-	Expected to be higher than the precursor
Solubility	-	Likely soluble in organic solvents like dichloromethane, ethyl acetate, and methanol

## Proposed Synthetic Pathway

A plausible two-step synthesis for **Ethyl 5-iodo-2-morpholinobenzoate** is proposed, starting from commercially available reagents. The pathway involves a Buchwald-Hartwig amination followed by an electrophilic iodination.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-MORPHOLIN-4-YL-BENZOIC ACID ETHYL ESTER CAS#: 192817-79-1  
[[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- To cite this document: BenchChem. [Ethyl 5-iodo-2-morpholinobenzoate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at:  
[<https://www.benchchem.com/product/b3184487#ethyl-5-iodo-2-morpholinobenzoate-cas-number-and-molecular-structure>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)